

Anwendungs- und Protokollhinweise: Derivatisierung von 3-Phenylcyclohexanon für agrochemische Anwendungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylcyclohexanone

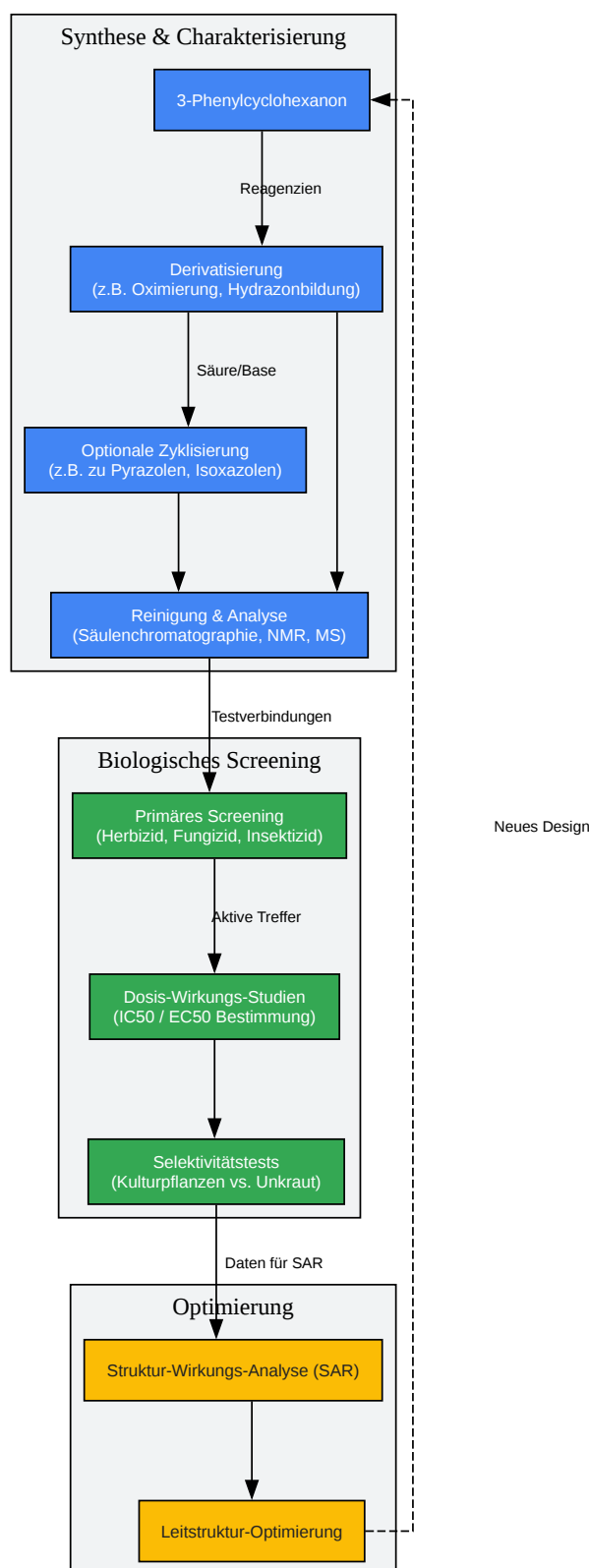
Cat. No.: B1347610

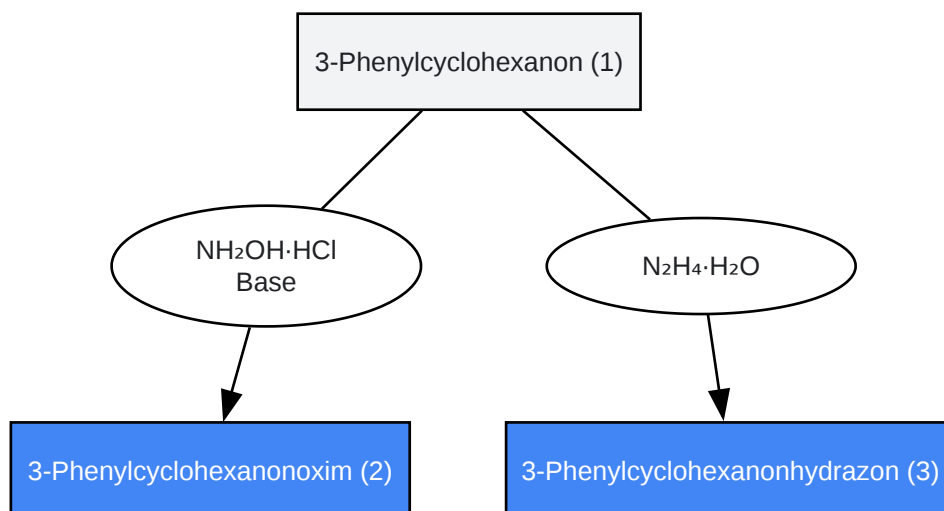
[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Wirkstoffentwicklung.

Einführung: 3-Phenylcyclohexanon ist ein vielseitiges chemisches Intermediat, dessen strukturelles Gerüst in verschiedenen biologisch aktiven Molekülen zu finden ist. Die Derivatisierung dieses Moleküls, insbesondere am Keton, eröffnet Wege zur Synthese einer breiten Palette von Verbindungen mit potenziellen agrochemischen Anwendungen. Diese Notiz beschreibt Protokolle zur Synthese von Oxim- und Hydrazon-Derivaten von 3-Phenylcyclohexanon und deren anschließende Umwandlung in heterozyklische Systeme. Zudem werden hypothetische biologische Aktivitätsdaten zur Veranschaulichung des potenziellen Nutzens dieser Verbindungen in der agrochemischen Forschung präsentiert.

Logischer Arbeitsablauf für die Entdeckung von Agrochemikalien





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise: Derivatisierung von 3-Phenylcyclohexanon für agrochemische Anwendungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1347610#derivatization-of-3-phenylcyclohexanone-for-agrochemical-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com